

What is the G5-7 protein and its function

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An In-depth Technical Guide to the Core Autophagy Proteins: ATG5 and ATG7

For Researchers, Scientists, and Drug Development Professionals

Abstract

Autophagy is a critical cellular process responsible for the degradation and recycling of cellular components. Central to this pathway are the Autophagy-Related (ATG) proteins. This technical guide focuses on two essential components of the autophagy machinery: ATG5 and ATG7. The initial reference to "**G5-7** protein" is understood in the scientific literature as a likely shorthand for the ATG5 and ATG7 proteins, which often function in a coordinated manner. This document provides a comprehensive overview of their structure, function, and role in cellular signaling pathways, particularly in the context of canonical autophagy. Detailed experimental protocols for studying these proteins are provided, along with quantitative data and visualizations to facilitate a deeper understanding for research and therapeutic development.

Introduction to ATG5 and ATG7

ATG5 and ATG7 are pivotal enzymes in the ubiquitin-like conjugation systems that are essential for the formation of the autophagosome, a double-membraned vesicle that sequesters cytoplasmic material for degradation.[1][2] Their coordinated action is a hallmark of canonical autophagy, a pathway fundamental to cellular homeostasis, development, and the response to stress.[3][4]

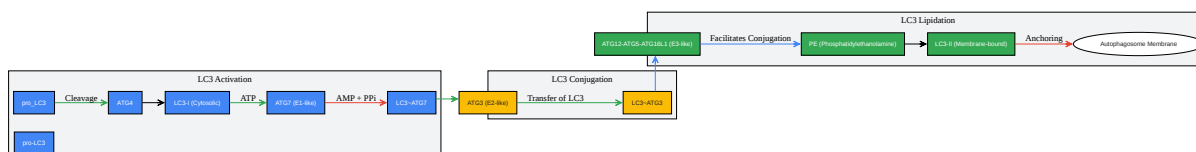
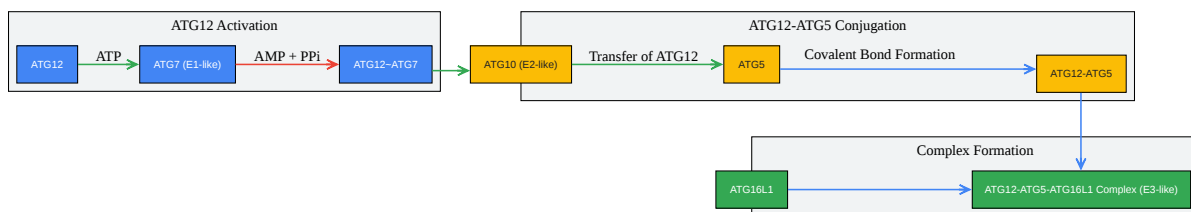
- ATG7 functions as an E1-like activating enzyme. It activates two ubiquitin-like proteins, ATG12 and ATG8 (commonly known as LC3 in mammals).[2][5]

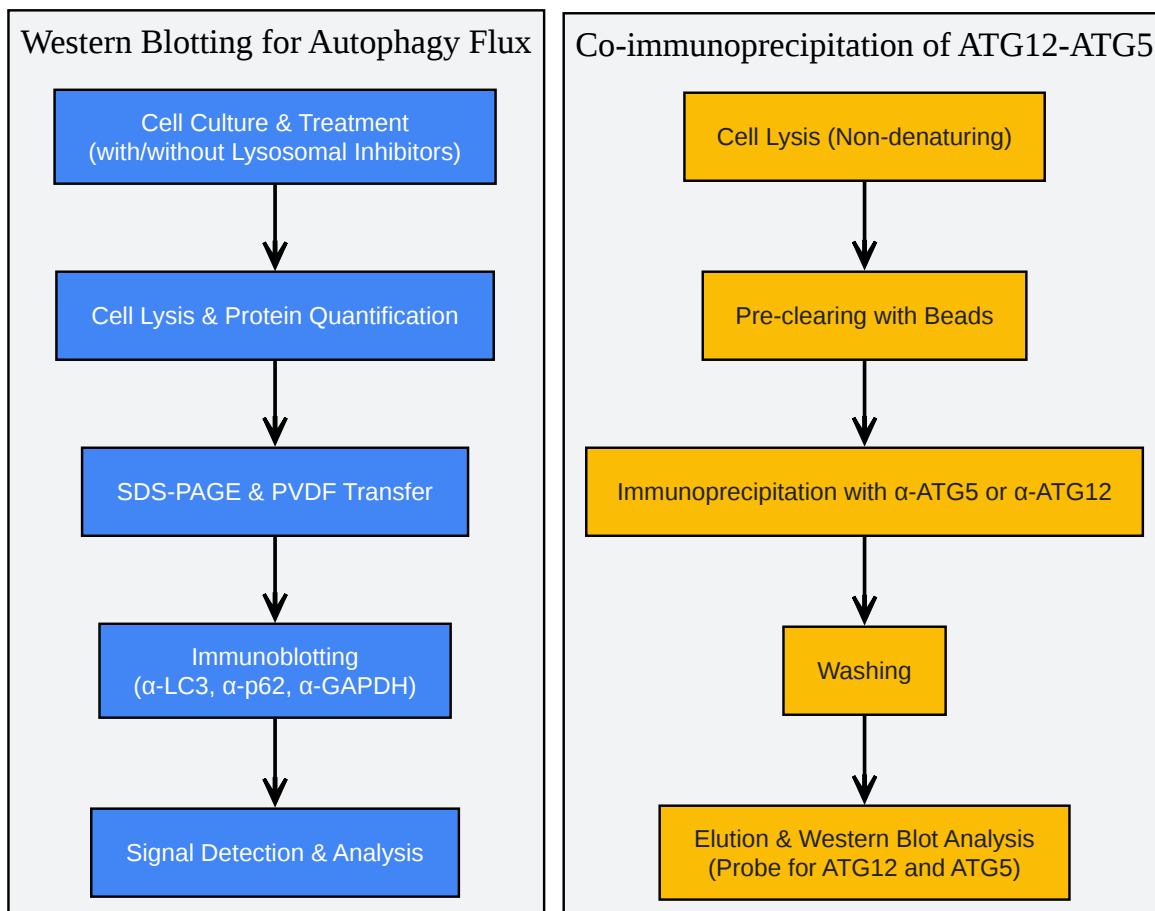
- ATG5 is a substrate for ATG7-activated ATG12. It is covalently conjugated to ATG12 by the E2-like enzyme ATG10. The resulting ATG12-ATG5 conjugate then forms a larger complex with ATG16L1.[2][5][6] This complex acts as an E3-like ligase, facilitating the conjugation of ATG8/LC3 to phosphatidylethanolamine (PE) on the autophagosomal membrane.[2]

The ATG12-ATG5-ATG16L1 Conjugation System

The formation of the ATG12-ATG5-ATG16L1 complex is a critical step in autophagosome elongation. This multi-protein structure is essential for the lipidation of LC3, a key event in autophagosome biogenesis.

Signaling Pathway





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